

An In-depth Technical Guide to 2,5-Difluoronitrobenzene

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Compound of Interest

Compound Name: 2,5-Difluoronitrobenzene

Cat. No.: B1216864

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This technical guide provides a comprehensive overview of **2,5-Difluoronitrobenzene** (CAS Number: 364-74-9), a key intermediate in the pharmaceutical and agrochemical industries.^[1]^[2]^[3] This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physical properties, synthesis, and applications.

Core Identification and Properties

2,5-Difluoronitrobenzene is an aromatic nitro compound recognized for its versatile reactivity, largely attributed to its two fluorine substituents and a nitro group.^[2]^[4] This unique structure makes it a valuable building block in the synthesis of more complex molecules.^[3]^[4]

1.1. Physical and Chemical Properties

The physical and chemical characteristics of **2,5-Difluoronitrobenzene** are summarized in the table below. The compound is a light yellow to brown clear liquid under standard conditions.^[4]^[5]

Property	Value
CAS Number	364-74-9[1][5][6][7][8][9][10][11][12]
Molecular Formula	C ₆ H ₃ F ₂ NO ₂ [4][6][7][10][11][12][13]
Molecular Weight	159.09 g/mol [4][6][7][10][11][12][13]
Appearance	Light yellow to brown clear liquid[4][5]
Melting Point	-11.7 °C[5][8][14]
Boiling Point	206.5 °C[5][8][14]
Density	1.467 g/mL at 25 °C[5][8][14]
Refractive Index (n _{20/D})	1.509[5][8][14]
Flash Point	90 °C (194 °F)[5][15]
Solubility	Insoluble in water[16]

1.2. Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,5-Difluoronitrobenzene**.

Spectroscopic Data	Identifiers
¹ H NMR	Available[17]
¹³ C NMR	Available
IR Spectrum	Available[10]
Mass Spectrum (electron ionization)	Available[11][18]
InChI	1S/C6H3F2NO2/c7-4-1-2-5(8)6(3-4)9(10)11/h1-3H[10][11]
InChIKey	XNJAYQHWXYJBBD-UHFFFAOYSA-N[10][11]
SMILES	[O-]--INVALID-LINK--c1cc(F)ccc1F

Experimental Protocols: Synthesis of 2,5-Difluoronitrobenzene

Several methods for the synthesis of **2,5-Difluoronitrobenzene** have been reported. Below are detailed protocols for two common approaches.

2.1. Nitration of p-Difluorobenzene

This method involves the direct nitration of p-difluorobenzene.

- Materials: p-difluorobenzene, potassium nitrate, sulfuric acid, ice water.
- Procedure:
 - To a reaction vessel, add 1400 g of p-difluorobenzene and 5800 mL of sulfuric acid.
 - Control the temperature of the mixture at approximately 5 °C.
 - Add 1450 g of potassium nitrate in portions while maintaining the temperature.
 - Monitor the reaction progress using gas chromatography (GC) until completion.
 - Upon completion, pour the reaction mixture into ice water.
 - Filter the resulting precipitate by suction to yield a white solid of **2,5-difluoronitrobenzene**.[\[13\]](#)
 - The reported yield for this method is 83% with a purity of 99%.[\[13\]](#)

2.2. Fluorination using Xenon Difluoride

This protocol utilizes xenon difluoride as a fluorinating agent.

- Materials: Substituted benzene, 1,1,1,3,3-pentafluorobutane, $\text{BF}_3\text{-Et}_2\text{O}$, XeF_2 , 10% aqueous KHCO_3 , silica gel, magnesium sulfate.
- Procedure:

- In a FEP or PFA reactor equipped with a PTFE-lined magnetic stir bar and connected to a gas scrubber, add the substituted benzene (0.95-1.10 mmol), 1,1,1,3,3-pentafluorobutane, and $\text{BF}_3\text{-Et}_2\text{O}$.
- Stir the mixture at 0-5 °C for 10-15 minutes.
- Add XeF_2 (1.2-1.3 mmol/mmol of substituted benzene) in batches.
- After each addition, stir the mixture at 22-25 °C for 3-5 minutes and then re-cool.
- Once all the XeF_2 has been added, continue to stir the dark solution at 22-25 °C for an additional 15-30 minutes.
- Quench the reaction by adding 10% aqueous KHCO_3 .
- Separate the upper organic layer and filter it through a short column packed with silica gel.
- Dry the organic layer with magnesium sulfate.
- Analyze the final product using ^{19}F NMR and GC/MS.[8][13]

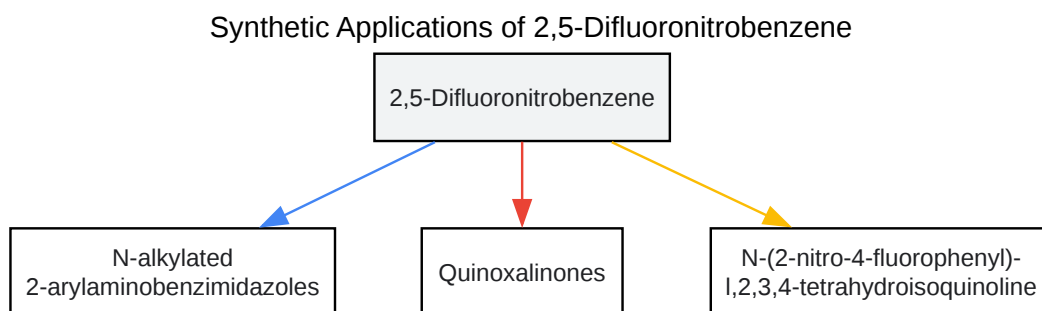
Applications in Organic Synthesis

2,5-Difluoronitrobenzene is a versatile intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical and agrochemical sectors.[1][2][4][5] The presence of fluorine atoms can enhance the bioactivity, solubility, and metabolic stability of drug candidates.[2][4][19]

It serves as a building block for:

- N-alkylated 2-arylaminobenzimidazoles[7][8][14]
- Quinoxalinones[7][8][14]
- N-(2-nitro-4-fluorophenyl)-1,2,3,4-tetrahydroisoquinoline[7][8][14]

The following diagram illustrates the role of **2,5-Difluoronitrobenzene** as a key intermediate in the synthesis of these classes of compounds.



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Caption: Role of **2,5-Difluoronitrobenzene** as a synthetic intermediate.

Safety and Handling

2,5-Difluoronitrobenzene is harmful if swallowed and causes skin and serious eye irritation. It is also suspected of causing genetic defects. It is a combustible liquid.[15]

Precautionary Measures:

- Handling: Avoid contact with skin and eyes, and inhalation of vapor or mist.[20] Keep away from heat, sparks, and open flames.[20] Use in a well-ventilated area.[21]
- Personal Protective Equipment: Wear protective gloves, clothing, and eye/face protection. [20]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[20]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes.[20] If on skin, wash with plenty of water. If swallowed, call a poison center or doctor immediately.

For detailed safety information, always refer to the Safety Data Sheet (SDS).[20][21]

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